How to improve the stability of Erucyl methane sulfonate in solution

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Compound of Interest

Compound Name:	*Erucyl methane sulfonate*
Cat. No.:	*B15548732*

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Technical Support Center: Erucyl Methanesulfonate

This technical support guide is intended for researchers, scientists, and drug development professionals working with Erucyl methanesulfonate. It provides essential information, troubleshooting advice, and experimental protocols to help maintain the stability of this compound in solution.

Frequently Asked Questions (FAQs)

Q1: What is Erucyl methanesulfonate?

Erucyl methanesulfonate, also known as erucyl mesylate or 13-Docosen-1-ol, 1-methanesulfonate, is a long-chain alkyl sulfonate ester.[1][2] It belongs to a class of compounds known as alkyl mesylates.[3] Due to the methanesulfonate group being an excellent leaving group, these compounds can act as alkylating agents and are reactive.[3][4]

Q2: Why is the stability of Erucyl methanesulfonate in solution a major concern?

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Sulfonate esters are potent electrophiles, making them susceptible to nucleophilic attack and degradation.[5][6] This inherent reactivity means that Erucyl methanesulfonate can degrade in solution, leading to a decrease in its effective concentration and the formation of impurities. This can compromise experimental results, affect product purity in drug development, and lead to inconsistent outcomes.

Q3: What is the primary degradation pathway for Erucyl methanesulfonate in solution?

The primary degradation pathway is solvolysis, most commonly hydrolysis if water is present. In this reaction, a nucleophile (like a water molecule or a hydroxide ion) attacks the electrophilic carbon atom attached to the sulfonate ester group.[7][8] This results in the cleavage of the carbon-oxygen bond, releasing the erucyl alcohol and methanesulfonic acid.[4][9]

Q4: What are the key factors that influence the stability of Erucyl methanesulfonate?

The stability of Erucyl methanesulfonate in solution is primarily influenced by four factors:

- Temperature: Higher temperatures accelerate the rate of degradation.[10]
- pH: The rate of hydrolysis is pH-dependent. Basic conditions can significantly increase the rate of degradation.[5]
- Solvent Composition: The presence of water or other nucleophilic solvents can lead to hydrolysis or other solvolysis reactions.[7][11]
- Presence of Nucleophiles: Contaminants or other reagents in the solution that are nucleophilic can react with and degrade the compound.[5]

Q5: What are the recommended storage conditions for Erucyl methanesulfonate solutions?

For maximum stability, solid Erucyl methanesulfonate should be stored in a freezer, typically at -20°C.[12] Stock solutions should be prepared in a high-purity, anhydrous aprotic solvent (e.g., anhydrous DMSO, DMF, or acetonitrile) and stored at low temperatures (-20°C or -80°C). Solutions should be tightly sealed to prevent moisture absorption.

Troubleshooting Guide

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Q1: I'm observing rapid degradation of my Erucyl methanesulfonate in an experiment. What should I check first?

If you suspect rapid degradation, review your experimental setup by following the troubleshooting workflow below. The most common causes are the presence of water, elevated temperatures, or a non-neutral pH.

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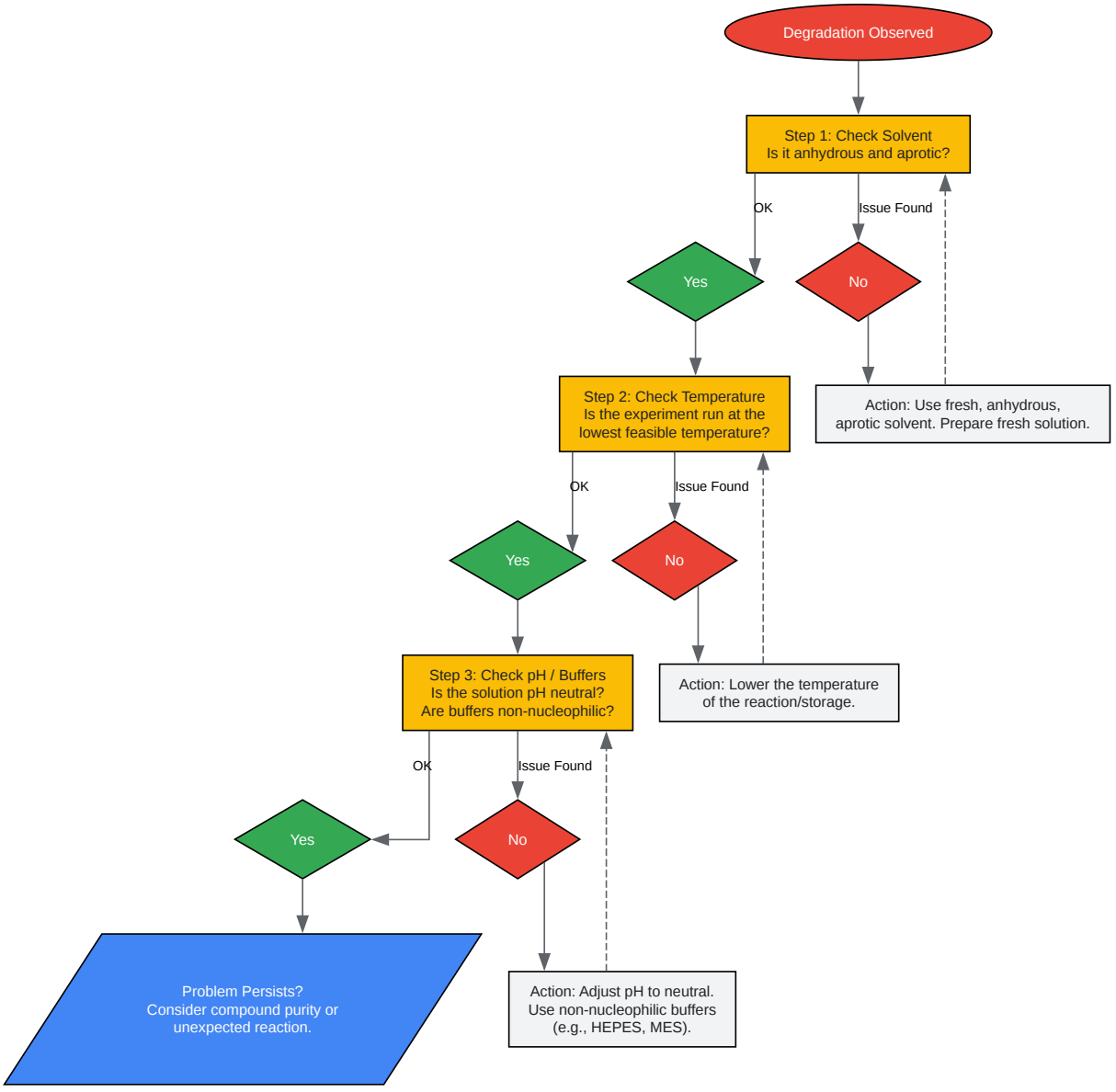

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Caption: Troubleshooting workflow for Erucyl methanesulfonate stability.

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Q2: Can I use aqueous buffers with Erucyl methanesulfonate?

Using aqueous buffers is challenging due to the risk of hydrolysis. If an aqueous system is unavoidable:

- Prepare the Erucyl methanesulfonate stock solution in an anhydrous solvent (like DMSO) and add it to the aqueous buffer immediately before use to minimize contact time.
- Maintain a neutral or slightly acidic pH (pH 6-7). Avoid basic conditions (pH > 8).[8]
- Use non-nucleophilic buffers. Buffers containing primary or secondary amines (like Tris) can react with the compound. Consider buffers such as HEPES or MES.
- Run experiments at low temperatures (e.g., on ice) to slow the rate of hydrolysis.

Q3: How significantly does temperature affect stability?

Temperature has a major impact. Sulfonate ester formation, and by extension its reverse reaction (solvolysis), is dramatically reduced at lower temperatures.[10] As a general rule, reaction rates can double for every 10°C increase in temperature. Therefore, storing solutions at -20°C or -80°C and conducting experiments at the lowest practical temperature is critical.

Data on Methanesulfonate Stability

Specific stability data for Erucyl methanesulfonate is not widely published. However, data from similar short-chain methanesulfonate esters can illustrate the impact of key factors.

Table 1: Key Factors Influencing Erucyl Methanesulfonate Stability in Solution

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Factor	High Risk Condition	Recommendation for Improved Stability	Rationale
Temperature	Room Temperature or above	Store solutions at ≤ -20°C. Run experiments on ice or at the lowest feasible temperature.	Significantly reduces the rate of solvolysis (degradation).[10]
pH	Basic (pH > 8)	Maintain pH between 6 and 7.5.	Hydrolysis is accelerated under basic conditions.[5]
Solvent	Aqueous or protic solvents (e.g., methanol, ethanol)	Use anhydrous, aprotic solvents (e.g., DMSO, DMF, Acetonitrile) for stock solutions.	Minimizes the presence of nucleophiles (water, alcohol) that cause degradation.[11]
Nucleophiles	Buffers with primary/secondary amines (e.g., Tris)	Use non-nucleophilic buffers (e.g., HEPES, MES, phosphates).	Prevents direct reaction of the buffer with the sulfonate ester.

Table 2: Illustrative Half-life Data for Methanesulfonate Esters in Solution (Note: This data is for illustrative purposes based on studies of other methanesulfonates and general chemical principles, as specific kinetic data for Erucyl methanesulfonate is not available.)

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Compound	Solvent	Temperature (°C)	pH	Estimated Half-life
Representative Alkyl-MS	Aqueous Buffer	37	8.5	Minutes to Hours
Representative Alkyl-MS	Aqueous Buffer	4	7.0	Days
Representative Alkyl-MS	Anhydrous DMSO	25	N/A	Months
Representative Alkyl-MS	Anhydrous DMSO	-20	N/A	> 1 Year

Key Experimental Protocols

Protocol 1: Preparation of a Stable Stock Solution

This protocol describes how to prepare a stock solution of Erucyl methanesulfonate to maximize its shelf-life.

- Materials:
  - Erucyl methanesulfonate (solid)
  - Anhydrous dimethyl sulfoxide (DMSO), <0.02% water
  - Inert gas (Argon or Nitrogen)
  - Sterile, amber glass vial with a PTFE-lined screw cap
  - Calibrated analytical balance and appropriate glassware
- Procedure:
  1. Warm the solid Erucyl methanesulfonate container to room temperature before opening to prevent moisture condensation.

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2. Weigh the desired amount of Erucyl methanesulfonate quickly in a low-humidity environment.
3. Place the weighed solid into the amber glass vial.
4. Purge the vial with inert gas for 1-2 minutes.
5. Using a syringe, add the required volume of anhydrous DMSO to the vial to achieve the target concentration.
6. Seal the vial tightly with the PTFE-lined cap.
7. Mix by vortexing or sonicating until the solid is completely dissolved.
8. Wrap the cap-vial interface with parafilm for an extra seal.
9. Store the stock solution at -20°C or -80°C.

Protocol 2: General Stability Assessment Using HPLC

This protocol provides a framework for evaluating the stability of Erucyl methanesulfonate under specific experimental conditions.

- Objective: To determine the degradation rate of Erucyl methanesulfonate in a chosen solvent/buffer over time.
- Methodology:
  1. Preparation:
     - Prepare a fresh solution of Erucyl methanesulfonate in the test solvent (e.g., your experimental buffer) at the desired concentration.
     - Use a validated HPLC method capable of separating Erucyl methanesulfonate from its potential degradation products (e.g., erucyl alcohol). A C18 reverse-phase column is often suitable.
  2. Time-Zero Sample (T=0):

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- Immediately after preparation, take an aliquot of the solution.
- Dilute it if necessary with the mobile phase to fall within the HPLC's linear range.
- Inject the sample onto the HPLC and record the peak area of the Erucyl methanesulfonate peak. This is your 100% reference.

3. Incubation:
   - Store the remaining test solution under the desired conditions (e.g., 25°C in a water bath).
4. Time-Point Sampling:
   - At predetermined time points (e.g., 1, 2, 4, 8, 24 hours), withdraw aliquots of the solution.
   - Process and inject them into the HPLC as done for the T=0 sample.
5. Data Analysis:
   - Calculate the percentage of Erucyl methanesulfonate remaining at each time point relative to the T=0 peak area.
   - Plot the percentage remaining versus time to determine the degradation profile and calculate the half-life (t½) under those conditions.

Degradation Pathway Visualization

The primary degradation pathway for Erucyl methanesulfonate in the presence of water is hydrolysis.

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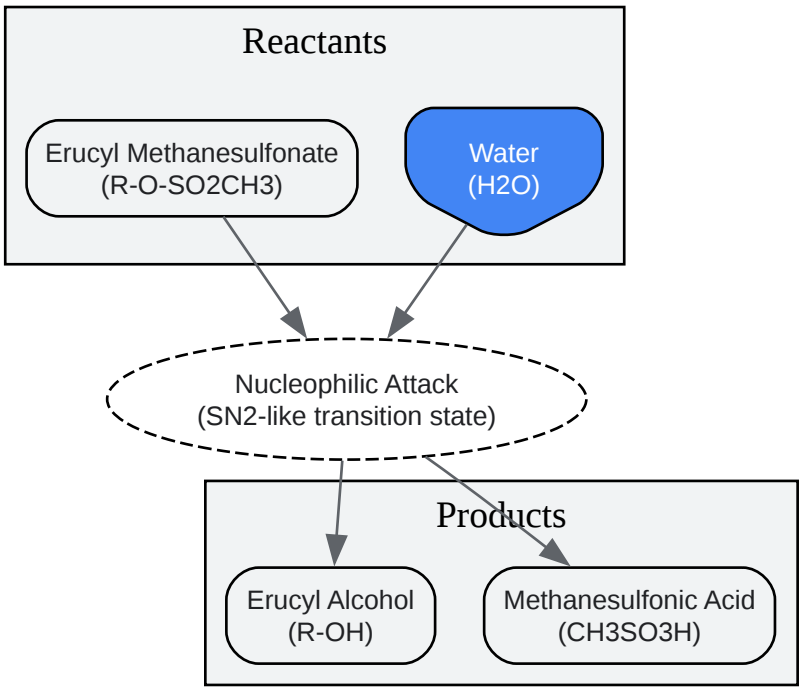

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Caption: General hydrolysis pathway of Erucyl methanesulfonate.

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